

MPT0E028: A Preclinical Technical Guide

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Compound of Interest		
Compound Name:	Hdac-IN-28	
Cat. No.:	B12427803	Get Quote

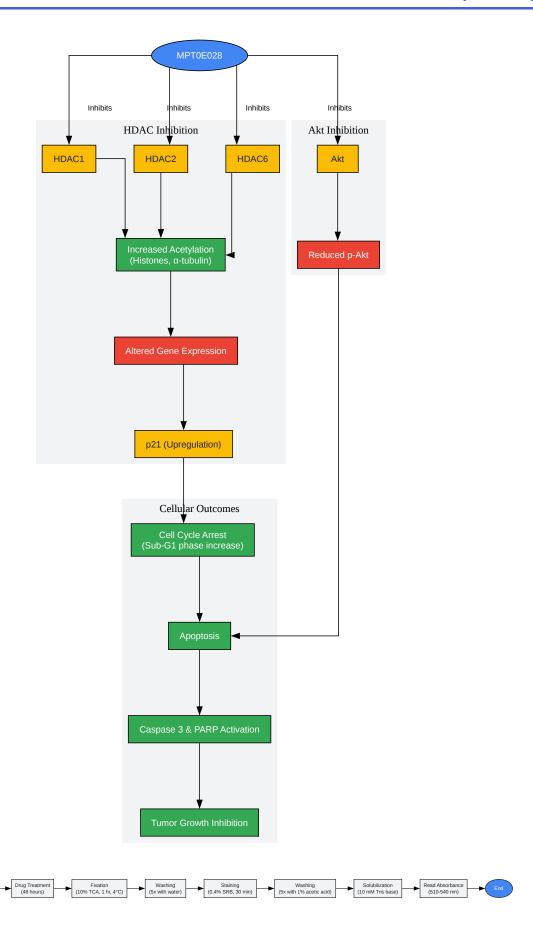
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the preclinical research findings for MPT0E028, a novel orally active histone deacetylase (HDAC) inhibitor with demonstrated anti-cancer properties. The information is compiled from publicly available research to assist in understanding its mechanism of action, in vitro and in vivo efficacy, and the experimental protocols used in its evaluation.

Core Mechanism of Action

MPT0E028 exhibits a dual mechanism of action, targeting both histone deacetylases (HDACs) and the Akt signaling pathway.[1][2] This dual inhibition leads to the induction of apoptosis in cancer cells.[1][2] MPT0E028 has been shown to be a potent inhibitor of Class I and IIb HDACs, specifically HDAC1, HDAC2, and HDAC6.[1] By inhibiting HDACs, MPT0E028 promotes the acetylation of histone and non-histone proteins, which regulates gene expression related to apoptosis, cell cycle progression, and angiogenesis. Concurrently, it directly targets and inhibits the Akt signaling pathway, a key regulator of cell survival and proliferation.









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References

- 1. Anticancer Activity of MPT0E028, a Novel Potent Histone Deacetylase Inhibitor, in Human Colorectal Cancer HCT116 Cells In Vitro and In Vivo PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anticancer activity of MPT0E028, a novel potent histone deacetylase inhibitor, in human colorectal cancer HCT116 cells in vitro and in vivo PubMed [pubmed.ncbi.nlm.nih.gov]
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